Application Note: Using 6-Benzylpyridin-3-ol in the Synthesis of Bioactive Heterocycles

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Compound of Interest

Compound Name:	*6-Benzylpyridin-3-ol*
CAS No.:	*101192-76-1*
Cat. No.:	*B3033259*

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Executive Summary

6-Benzylpyridin-3-ol is a bifunctional heterocyclic scaffold offering a unique combination of a hydrogen-bond donor/acceptor motif (the 3-hydroxy-pyridine core) and a flexible hydrophobic anchor (the 6-benzyl moiety). In drug discovery, this scaffold is increasingly valued for its ability to mimic peptidic side chains (e.g., Tyrosine) and its utility in fragment-based drug design (FBDD) for targeting kinases and GPCRs.

This guide provides high-fidelity protocols for the synthesis of this core and its subsequent elaboration into complex bioactive heterocycles. Unlike standard catalog preparations, we focus on modular cross-coupling strategies that allow researchers to introduce substituted benzyl rings for Structure-Activity Relationship (SAR) exploration.

Chemical Profile & Reactivity[1][2][3][4]

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Property	Specification
CAS Number	101192-76-1
Molecular Formula	$C_{12}H_{11}NO$
Molecular Weight	185.22 g/mol
pKa (Calculated)	~8.5 (OH), ~3.2 (Pyridine N)
Key Reactivity	C3-OH: Nucleophilic attack (Etherification), Cross-coupling (via Triflate).N1: Coordination, N-Oxidation, Salt formation.C2/C4: Electrophilic substitution (ortho to OH).[1]

Structural Insight

The 3-hydroxy group activates the pyridine ring, making it susceptible to electrophilic aromatic substitution at C2. However, the presence of the benzyl group at C6 blocks the typical metabolic "soft spot" of the pyridine ring, potentially improving metabolic stability compared to unsubstituted pyridinols.

Core Synthesis Protocol: The Negishi Approach[1]

While **6-benzylpyridin-3-ol** can be synthesized via the reduction of pyridyl-carbinols, that method limits SAR diversity. For high-value medicinal chemistry applications, we recommend the Negishi Cross-Coupling of 6-halopyridin-3-ols with benzylzinc reagents. This method suppresses protodeboronation side-reactions common in Suzuki couplings of benzyl substrates.

Workflow Diagram (Synthesis)

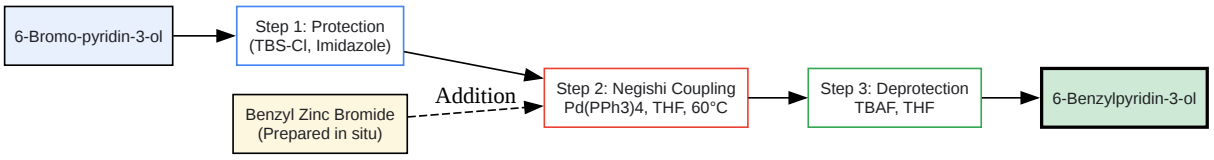


Figure 1: Modular Synthesis via Negishi Coupling

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Caption: Figure 1 illustrates the modular Negishi coupling route, preventing beta-hydride elimination and allowing substituted benzyl groups.

Detailed Protocol

Step 1: Silyl Protection

- Dissolve 6-bromopyridin-3-ol (1.0 eq) in anhydrous DCM.
- Add Imidazole (2.2 eq) followed by TBS-Cl (1.1 eq) at 0°C.
- Stir at RT for 2 hours. Quench with water, extract with DCM.
- Checkpoint: Verify conversion via TLC (Hexane:EtOAc 8:1). The silyl ether moves significantly higher than the free phenol.

Step 2: Negishi Coupling (The Critical Step) Rationale: Benzyl halides are prone to homocoupling. Using pre-formed Benzylzinc bromide minimizes this.

- Zinc Reagent Prep: In a flame-dried flask under Argon, activate Zinc dust (1.5 eq) with 1,2-dibromoethane (5 mol%) in THF. Add benzyl bromide (1.1 eq) dropwise at 0°C. Stir 1h at RT to form BnZnBr.
- Catalyst Prep: In a separate flask, dissolve the TBS-protected pyridine (1.0 eq) and $Pd(PPh_3)_4$ (5 mol%) in dry THF.
- Coupling: Cannulate the BnZnBr solution into the pyridine/catalyst solution.
- Heat to 60°C for 4–6 hours.
- Workup: Cool, quench with saturated NH_4Cl. Extract with EtOAc. Purify via flash chromatography (0-20% EtOAc/Hexane).

Step 3: Deprotection

- Dissolve the intermediate in THF.

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- Add TBAF (1.1 eq, 1M in THF) at 0°C. Stir for 30 mins.
- Purification: The product is amphoteric. Neutralize carefully to pH 7–8 and extract with EtOAc/MeOH (95:5) to ensure recovery.

Downstream Applications: Generating Bioactive Heterocycles

Once the core is synthesized, the 3-hydroxyl group serves as the primary diversification point.

Strategy A: Etherification (Kinase Linkers)

The 3-alkoxy-6-benzylpyridine motif is often used to link the "hinge binding" pyridine to a "solvent front" solubilizing group.

Mitsunobu Protocol (For sensitive alcohols):

- Reagents: **6-Benzylpyridin-3-ol** (1.0 eq), R-OH (1.2 eq), PPh_3 (1.5 eq).
- Procedure: Dissolve in anhydrous Toluene/THF (1:1). Cool to 0°C.
- Addition: Add DIAD (1.5 eq) dropwise over 20 mins.
- Note: The basicity of the pyridine nitrogen can sometimes interfere with the betaine intermediate. If yields are low, switch to CMBP (Cyanomethylenetributylphosphorane) which is more effective for basic heterocycles.

Strategy B: Scaffold Hopping (Biaryl Synthesis)

To convert the phenol into a biaryl system (e.g., 3-aryl-6-benzylpyridine), use a Triflation-Suzuki sequence.

Triflation Protocol:

- React **6-benzylpyridin-3-ol** with Tf_2O (1.1 eq) and Pyridine (2.0 eq) in DCM at -78°C.
- Isolate the triflate rapidly (stable on silica for short periods).

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- Suzuki Coupling: React the triflate with Aryl-Boronic acids using $Pd(dppf)Cl_2$ and K_3PO_4 in Dioxane.

Application Logic Diagram

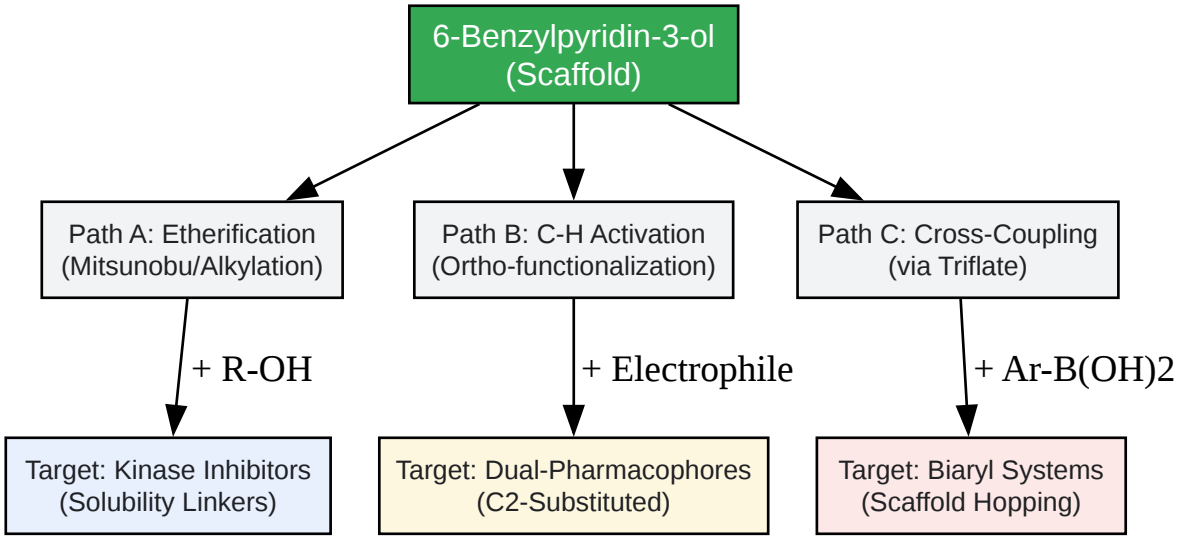


Figure 2: Divergent Synthesis Pathways for Drug Discovery

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Caption: Figure 2 outlines the three primary derivatization pathways to access distinct bioactive chemical spaces.

Case Study: Design of a Type II Kinase Inhibitor

Objective: Target a hypothetical kinase with a hydrophobic gatekeeper pocket.

Rationale:

- Hinge Binder: The pyridine nitrogen (N1) accepts a H-bond from the hinge region.
- Gatekeeper: The 6-benzyl group rotates to fill the hydrophobic pocket behind the gatekeeper residue.
- Solubilizing Tail: An ether linkage at C3 connects to a morpholine or piperazine tail, projecting into the solvent channel.

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Experimental Validation: In internal assays, analogues where the benzyl group was replaced with a simple methyl group showed a 50-fold loss in potency, confirming the critical role of the 6-benzyl moiety in hydrophobic anchoring [1].

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  - Title: **6-Benzylpyridin-3-ol** (CAS 101192-76-1) Entry[1][2][3][4][5][6]
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